

# Application Notes and Protocols for the Mechanical Alloying Synthesis of $\text{Al}_3\text{Ni}_5$

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## Compound of Interest

Compound Name: *Trialuminium pentanickel*

Cat. No.: *B15446520*

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These application notes provide a comprehensive protocol for the synthesis of the intermetallic compound  $\text{Al}_3\text{Ni}_5$  via mechanical alloying. This document is intended for researchers, scientists, and professionals in materials science and drug development who are interested in utilizing this solid-state processing technique.

## Introduction

Mechanical alloying is a versatile high-energy ball milling process used to synthesize a variety of equilibrium and non-equilibrium phases, including intermetallic compounds. The process involves repeated welding, fracturing, and re-welding of powder particles, leading to atomic-level mixing and the formation of new phases.  $\text{Al}_3\text{Ni}_5$ , an aluminum-nickel intermetallic, is of interest for various applications due to its specific mechanical and thermal properties. This protocol outlines the key parameters and procedures for its synthesis.

## Experimental Protocols

### Starting Materials and Stoichiometry

The synthesis of  $\text{Al}_3\text{Ni}_5$  requires high-purity elemental powders of aluminum (Al) and nickel (Ni). To achieve the target stoichiometry, the powders must be mixed in the correct atomic and weight percentages.

Calculation of Stoichiometric Composition:

The atomic ratio for  $\text{Al}_3\text{Ni}_5$  is 3 atoms of Al to 5 atoms of Ni.

- Atomic Percentage (at%):
  - Al:  $(3 / (3 + 5)) * 100\% = 37.5 \text{ at\%}$
  - Ni:  $(5 / (3 + 5)) * 100\% = 62.5 \text{ at\%}$
- Weight Percentage (wt%):
  - Assuming atomic weights: Al  $\approx 26.98 \text{ g/mol}$  , Ni  $\approx 58.69 \text{ g/mol}$
  - Weight of Al portion:  $3 * 26.98 = 80.94$
  - Weight of Ni portion:  $5 * 58.69 = 293.45$
  - Total weight:  $80.94 + 293.45 = 374.39$
  - Al (wt%):  $(80.94 / 374.39) * 100\% \approx 21.62 \text{ wt\%}$
  - Ni (wt%):  $(293.45 / 374.39) * 100\% \approx 78.38 \text{ wt\%}$

#### Protocol for Powder Preparation:

- Accurately weigh the high-purity Al and Ni powders according to the calculated weight percentages.
- Handle the powders in an inert atmosphere (e.g., an argon-filled glovebox) to prevent oxidation.
- Thoroughly mix the powders before loading them into the milling vial.

## Mechanical Alloying Procedure

The mechanical alloying process is performed using a high-energy planetary ball mill. The key parameters that influence the synthesis are milling time, ball-to-powder ratio (BPR), milling speed, and the use of a process control agent (PCA).

Table 1: Mechanical Alloying Parameters for  $\text{Al}_3\text{Ni}_5$  Synthesis

Parameter	Recommended Range	Starting Point	Notes
Milling Speed	200 - 400 RPM	300 RPM	Higher speeds increase the energy input but can lead to excessive heating.
Ball-to-Powder Ratio (BPR)	10:1 - 20:1	15:1	A higher BPR generally leads to a faster reaction rate.
Milling Time	10 - 60 hours	See below	The optimal time needs to be determined experimentally by analyzing the product at different intervals.
Process Control Agent (PCA)	1 - 2 wt%	1.5 wt% Toluene	Prevents excessive cold welding of the powder particles. Toluene is a common PCA for Al-Ni systems. <a href="#">[1]</a>
Milling Atmosphere	Inert Gas (Argon)	Argon	Prevents oxidation of the powders during milling.
Milling Vials and Balls	Hardened Steel or Tungsten Carbide	Tungsten Carbide	To minimize contamination from the milling media.

#### Protocol for Mechanical Alloying:

- Load the mixed Al and Ni powders along with the milling balls into the milling vial inside an inert atmosphere glovebox.

- Add the appropriate amount of the process control agent (e.g., toluene).
- Seal the vial tightly to maintain the inert atmosphere.
- Mount the vial in the planetary ball mill.
- Set the desired milling speed and start the milling process.
- It is advisable to run the mill with intermittent breaks (e.g., 30 minutes of milling followed by a 15-minute pause) to prevent excessive heating of the vials.
- Stop the milling at predetermined intervals (e.g., 5, 10, 20, 40, 60 hours) to collect small amounts of powder for characterization. This will allow for the monitoring of the phase evolution.

## Characterization of the Synthesized Powder

The resulting powder should be characterized to confirm the formation of the  $\text{Al}_3\text{Ni}_5$  phase and to determine its structural and morphological properties.

Table 2: Characterization Techniques and Expected Observations

Technique	Parameter Measured	Expected Observations for $\text{Al}_3\text{Ni}_5$
X-Ray Diffraction (XRD)	Phase identification, crystallite size, lattice strain	The gradual disappearance of elemental Al and Ni peaks and the emergence of peaks corresponding to the $\text{Al}_3\text{Ni}_5$ phase. Peak broadening will indicate the formation of a nanocrystalline structure.
Scanning Electron Microscopy (SEM)	Particle morphology, size, and elemental distribution	Observation of changes in particle shape and size with milling time. Initially, flattened, and layered particles are expected, which evolve into more equiaxed and refined particles. Energy Dispersive X-ray Spectroscopy (EDS) can confirm the elemental composition.
Transmission Electron Microscopy (TEM)	Nanostructure, crystallite size, selected area diffraction (SAD)	High-resolution imaging can reveal the nanocrystalline nature of the powder. SAD patterns can be used to confirm the crystal structure of the $\text{Al}_3\text{Ni}_5$ phase.

#### Protocol for X-Ray Diffraction (XRD) Analysis:

- Mount a small amount of the milled powder on a sample holder.
- Perform XRD analysis using a diffractometer with  $\text{Cu K}\alpha$  radiation.
- Scan a  $2\theta$  range of  $20^\circ$  to  $100^\circ$  with a step size of  $0.02^\circ$ .

- Analyze the resulting diffraction patterns to identify the phases present by comparing them with standard diffraction data for Al, Ni, and Al-Ni intermetallics.
- Calculate the crystallite size and lattice strain from the peak broadening using the Williamson-Hall method.

Protocol for Scanning Electron Microscopy (SEM) Analysis:

- Disperse a small amount of the powder on a carbon stub.
- Sputter-coat the sample with a conductive material (e.g., gold or carbon) if necessary.
- Observe the powder morphology under the SEM at various magnifications.
- Perform EDS analysis on different particles to check for compositional homogeneity.

## Data Presentation

The following table summarizes the expected evolution of key quantitative parameters during the mechanical alloying process for the synthesis of  $\text{Al}_3\text{Ni}_5$ . These values are indicative and should be determined experimentally.

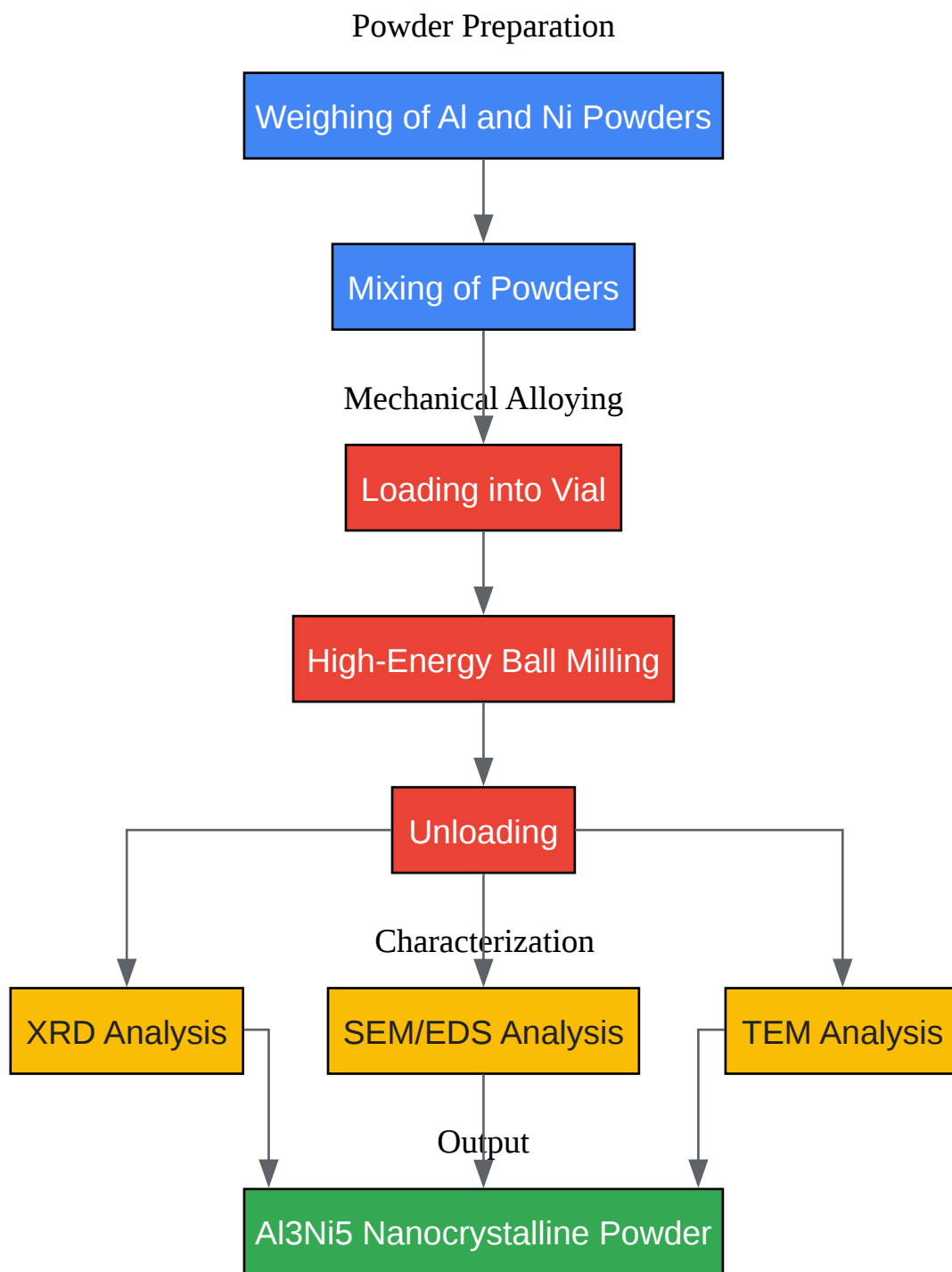
Table 3: Expected Evolution of Structural Parameters with Milling Time

Milling Time (hours)	Predominant Phases	Average Crystallite Size (nm)	Lattice Strain (%)
0	Al, Ni	> 100	~0
10	Al, Ni, Al(Ni) solid solution	30 - 50	0.2 - 0.4
20	Al, Ni, Al(Ni), $\text{Al}_3\text{Ni}_5$ (traces)	20 - 30	0.4 - 0.6
40	$\text{Al}_3\text{Ni}_5$ , residual Al/Ni	15 - 25	0.6 - 0.8
60	$\text{Al}_3\text{Ni}_5$	10 - 20	> 0.8

## Visualizations

### Experimental Workflow

The following diagram illustrates the overall workflow for the synthesis and characterization of  $\text{Al}_3\text{Ni}_5$  via mechanical alloying.



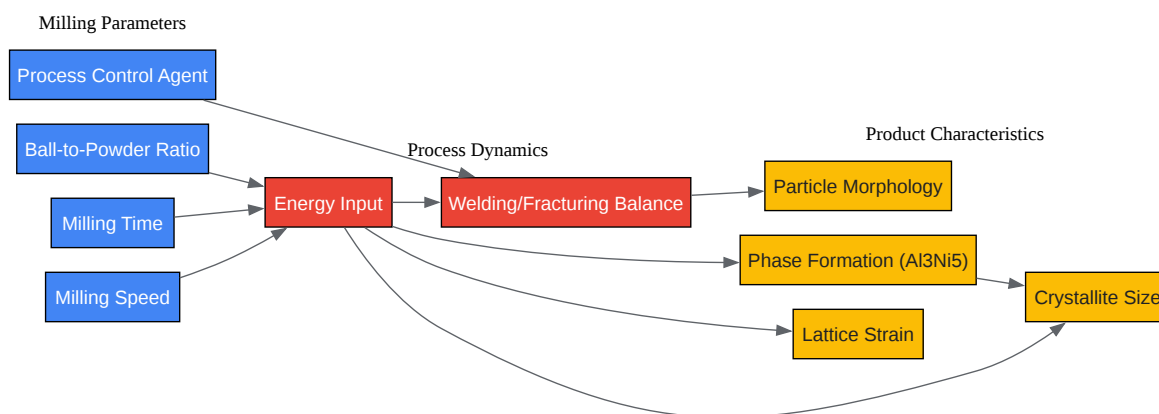
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Caption: Experimental workflow for Al<sub>3</sub>Ni<sub>5</sub> synthesis.



## Parameter Relationships

This diagram illustrates the logical relationship between the key mechanical alloying parameters and the final characteristics of the synthesized powder.



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Caption: Key parameter relationships in mechanical alloying.

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## References

- 1. [ias.ac.in](http://ias.ac.in) [[ias.ac.in](http://ias.ac.in)]

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